

# synonyms for 2,4,6,8-Tetramethyl-2,4,6,8-tetravinylcyclotetrasiloxane

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## Compound of Interest

Compound Name: 2,4,6,8-Tetramethyl-2,4,6,8-tetravinylcyclotetrasiloxane

Cat. No.: B1194404

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An In-depth Technical Guide to **2,4,6,8-Tetramethyl-2,4,6,8-tetravinylcyclotetrasiloxane**

This technical guide provides a comprehensive overview of **2,4,6,8-tetramethyl-2,4,6,8-tetravinylcyclotetrasiloxane**, a versatile organosilicon compound. It is intended for researchers, scientists, and professionals in drug development and materials science who are interested in the properties, synthesis, and applications of this compound.

## Nomenclature and Synonyms

**2,4,6,8-Tetramethyl-2,4,6,8-tetravinylcyclotetrasiloxane** is known by a variety of names in scientific literature and commercial products. A comprehensive list of its synonyms is provided below to aid in literature searches and material sourcing.

Table 1: Synonyms for **2,4,6,8-Tetramethyl-2,4,6,8-tetravinylcyclotetrasiloxane**

Synonym
1,3,5,7-Tetramethyl-1,3,5,7-tetravinylcyclotetrasiloxane[1]
2,4,6,8-Tetraethenyl-2,4,6,8-tetramethylcyclotetrasiloxane[1][2]
Cyclotetrasiloxane, 2,4,6,8-tetraethenyl-2,4,6,8-tetramethyl-[1]
2,4,6,8-Tetravinyl-2,4,6,8-tetramethylcyclotetrasiloxane[3]
s-tetramethyltetravinylcyclotetrasiloxane[4]
Tetravinyltetramethylcyclotetrasiloxane[4]
Methylvinylcyclosiloxane[4]
TM-TVCS[1]
VMC4[3]

## Physicochemical Properties

The physical and chemical properties of **2,4,6,8-tetramethyl-2,4,6,8-tetravinylcyclotetrasiloxane** are summarized in the table below. These properties are critical for its handling, storage, and application in various experimental and industrial settings.

Table 2: Physicochemical Properties

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>24</sub> O <sub>4</sub> Si <sub>4</sub> [1][2]
Molecular Weight	344.66 g/mol [2][5]
CAS Number	2554-06-5[2][5]
Appearance	Clear, colorless liquid[2]
Melting Point	-43 to -45 °C (decomposes)[2]
Boiling Point	110-112 °C at 10 mmHg[2][5]
Density	0.997 g/mL at 25 °C[2][5]
Refractive Index	1.434 at 20 °C[2][5]
Purity	≥ 97% (GC)[2]
Flash Point	88 °C (190.4 °F) - closed cup
Solubility	Miscible with most organic solvents[6][7]
Storage Conditions	Store at room temperature[2]. Moisture sensitive[7][8][9].
InChI Key	VMAWODUEPLAHOE-UHFFFAOYSA-N[5]
SMILES String	C[Si]1(O--INVALID-LINK--(O--INVALID-LINK--(O--INVALID-LINK--(O1)C=C)C=C)C=C)C=C[5]

## Synthesis and Experimental Protocols

The most common method for the preparation of **2,4,6,8-tetramethyl-2,4,6,8-tetravinylcyclotetrasiloxane** involves the hydrolysis of methyl vinyl dichlorosilane.[10] A detailed experimental protocol is outlined below.

### Experimental Protocol: Synthesis via Hydrolysis of Methyl Vinyl Dichlorosilane

This process involves the controlled hydrolysis of methyl vinyl dichlorosilane followed by cracking of the resulting mixture of cyclic and linear siloxanes.[10]

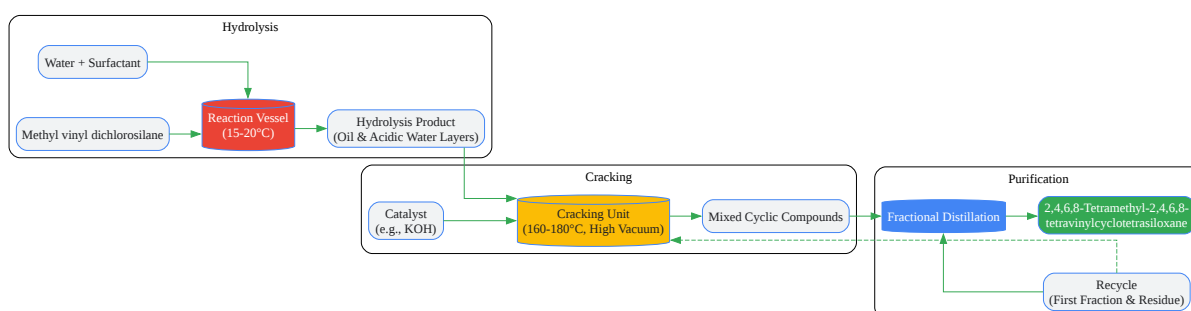
#### Materials:

- Methyl vinyl dichlorosilane
- Water
- Triton TX-100 (surfactant)
- Ice-salt bath
- Electric heating mantle
- 2000ml three-necked flask with mechanical stirring
- Catalyst (e.g., potassium hydroxide, tetramethylammonium hydroxide)

#### Procedure:

- Hydrolysis:
  - Add 800g of water and 500ppm of Triton TX-100 to a 2000ml three-necked flask equipped with a mechanical stirrer.[\[10\]](#)
  - Cool the mixture to 15°C using an ice-salt bath.[\[10\]](#)
  - Slowly add 300g of methyl vinyl dichlorosilane dropwise while maintaining the reaction temperature between 15-20°C.[\[10\]](#)
  - After the addition is complete (approximately 6 hours), continue stirring for an additional 2 hours at 15-20°C.[\[10\]](#)
  - Remove the ice-salt bath and heat the mixture to 58°C with an electric heating mantle while stirring to promote cyclization.[\[10\]](#)
  - Cool the reaction mixture and allow the phases to separate into an acid water layer and an oil layer.[\[10\]](#)
- Purification and Cracking:

- Wash the oil layer with a salt solution and adjust the pH to separate the hydrolysis solution.[10]
- Add a catalyst (e.g., potassium hydroxide or tetramethylammonium hydroxide) to the hydrolysis solution.[10]
- The mixture is then "cracked" under high temperature (160-180°C) and high vacuum (735-745 mmHg) to yield a mixture of cyclic compounds.[10]
- Fractional Distillation:
  - The target compound, **2,4,6,8-tetramethyl-2,4,6,8-tetravinylcyclotetrasiloxane**, is obtained by fractional distillation of the mixed cyclic compounds.[10]
  - The initial fraction and the residue from the distillation can be recycled for re-cracking to improve the overall yield.[10]



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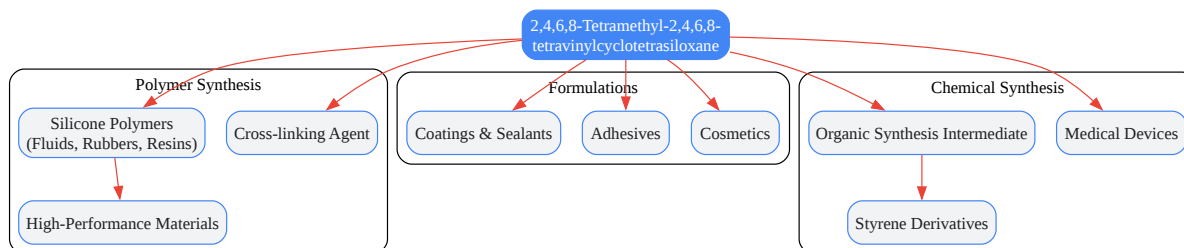
Caption: Synthesis workflow for **2,4,6,8-Tetramethyl-2,4,6,8-tetravinylcyclotetrasiloxane**.

## Applications in Research and Development

**2,4,6,8-Tetramethyl-2,4,6,8-tetravinylcyclotetrasiloxane** is a key building block in silicone chemistry due to its four reactive vinyl groups.[3] This structure allows for the formation of highly cross-linked polymers with desirable properties.

Key Application Areas:

- **Silicone Polymers:** It is a crucial monomer for the synthesis of various silicone polymers, including vinyl silicone fluids, silicone rubbers, and silicone resins.[3]
- **High-Performance Materials:** The ability of its vinyl groups to undergo cross-linking reactions makes it ideal for creating high-performance materials with enhanced flexibility, durability, and thermal stability.[2] These materials are used in demanding applications such as automotive and aerospace components.[2]
- **Coatings and Sealants:** It is used in the formulation of advanced coatings and sealants that provide excellent water resistance and durability.[2]
- **Adhesives:** This compound enhances the performance of adhesives, leading to strong bonds between various materials.[2]
- **Organic Synthesis:** It serves as an intermediate in organic synthesis. For example, it is used in the palladium-catalyzed vinylation of aryl halides to produce styrene derivatives.[4][6][7]
- **Medical Devices:** Its biocompatibility makes it suitable for use in the fabrication of flexible and durable components for medical devices.[2]
- **Cosmetics:** In the cosmetics industry, it is used to improve the texture and spreadability of products.[2]



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Caption: Key application areas of **2,4,6,8-Tetramethyl-2,4,6,8-tetravinylcyclotetrasiloxane**.

## Safety and Handling

Appropriate safety precautions should be taken when handling **2,4,6,8-tetramethyl-2,4,6,8-tetravinylcyclotetrasiloxane**. Below is a summary of its hazard information.

Table 3: Hazard and Safety Information

Category	Information
GHS Pictogram	GHS08
Signal Word	Danger
Hazard Statements	H360FD: May damage fertility. May damage the unborn child.
Precautionary Statements	P201, P202, P280, P308 + P313, P405, P501
Personal Protective Equipment	N95 dust mask, eye shields, gloves
Incompatibilities	Acids, bases, and strong oxidizing agents[7]
Conditions to Avoid	Moisture[7][8][9], open flames, hot surfaces, and sources of ignition[9].

It is crucial to consult the full Safety Data Sheet (SDS) for this compound before use.

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## References

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